Recombinant Expression and Purification of Full-Length CPAP Protein: Application Notes and Protocols

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Compound of Interest

Compound Name:	*CpCpA*
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Introduction

Centrosomal P4.1-associated protein (CPAP), also known as Centromere Protein J (CENPJ), is a critical regulator of centriole duplication and elongation.[1][2] Its meticulous control over centriole length is fundamental for proper cell division, and mutations in the CPAP gene are linked to primary autosomal recessive microcephaly and Seckel syndrome.[3] The full-length human CPAP protein is a large protein of approximately 1338 amino acids, presenting significant challenges in its recombinant expression and purification. Overexpression of CPAP can lead to the formation of abnormally long centrioles, highlighting its potent biological activity.[2]

These application notes provide a comprehensive overview and detailed protocols for the recombinant expression and purification of full-length CPAP protein. Given the inherent difficulties in producing this large protein, this guide outlines strategies to optimize expression

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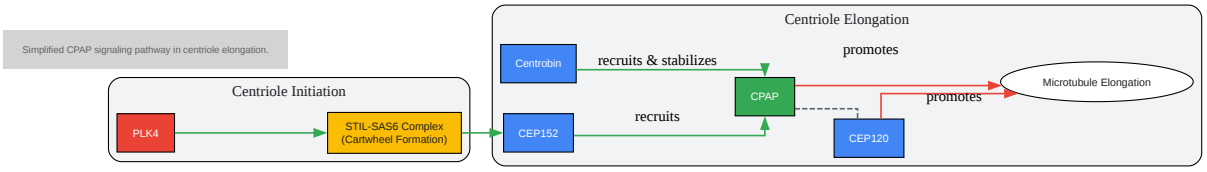
and a multi-step purification protocol to achieve high purity for downstream applications in research and drug development.

CPAP Signaling in Centriole Elongation

CPAP functions as a key scaffold protein in the intricate process of centriole biogenesis. It interacts with several other centrosomal proteins to ensure the proper assembly and elongation of the centriole. A simplified representation of this pathway highlights the central role of CPAP. Polo-like kinase 4 (PLK4) initiates centriole duplication, leading to the recruitment of a cascade of proteins, including STIL and SAS-6, which form the cartwheel structure of the new centriole. CPAP is then recruited to the procentriole and plays a crucial role in the elongation of the centriolar microtubules. Its interaction with CEP152, STIL, and Centrobin is essential for its localization and function.[4][5][6] CPAP, in conjunction with proteins like CEP120, positively regulates the elongation process.[6][7]



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A simplified diagram of the CPAP signaling pathway in centriole elongation.

Experimental Workflow for CPAP Expression and Purification

The successful production of full-length CPAP requires a systematic approach, from gene optimization to a multi-step purification strategy. Due to its large size and complex folding, expression in prokaryotic systems like E. coli is often challenging, leading to low yields and

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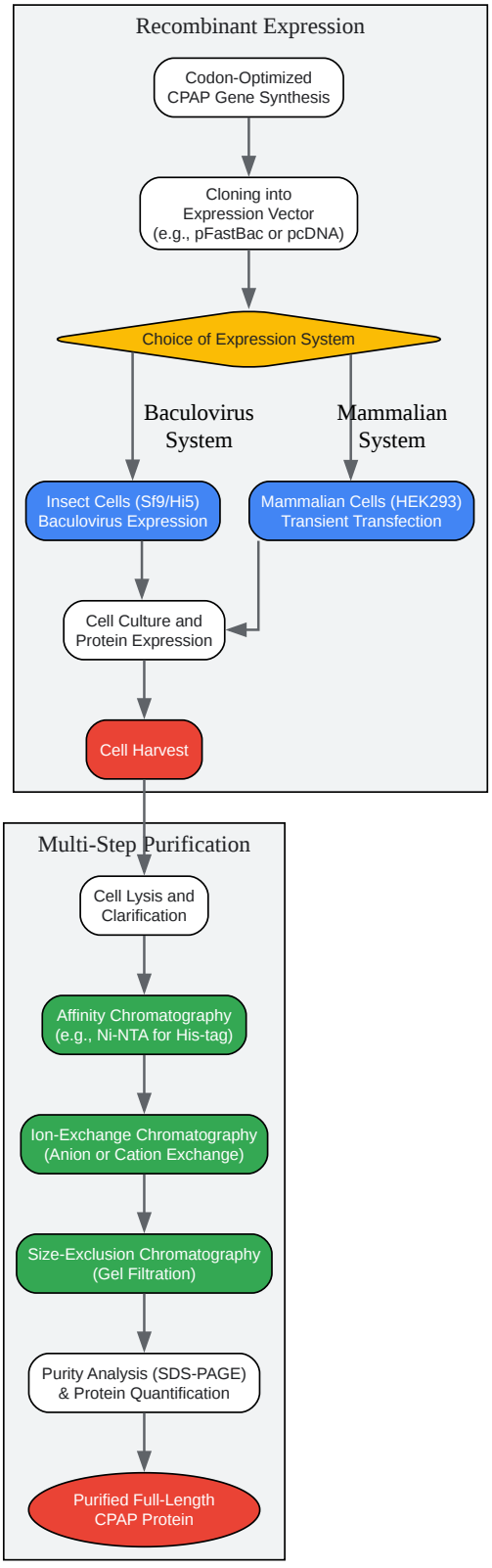
insoluble protein. Therefore, eukaryotic expression systems, such as insect or mammalian cells, are recommended.



Overall workflow for full-length CPAP expression and purification.

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A diagram illustrating the overall workflow for the expression and purification of full-length CPAP.

Data Presentation

The following table provides a representative purification scheme for a hypothetical large, His-tagged recombinant protein like full-length CPAP, expressed in a 1-liter insect cell culture. The values presented are for illustrative purposes to demonstrate the expected outcomes of a multi-step purification process. Actual yields and purity will vary depending on the specific experimental conditions.

Purification Step	Total Protein (mg)	Total Activity (units)	Specific Activity (units/mg)	Yield (%)	Purification Fold
Clarified Lysate	500	50,000	100	100	1
Affinity (Ni-NTA)	25	40,000	1,600	80	16
Ion-Exchange (Q-Sepharose)	8	35,000	4,375	70	43.75
Size-Exclusion (Superose 6)	5	30,000	6,000	60	60

Note: Protein activity would be determined by a relevant functional assay, such as a microtubule binding assay or an interaction assay with a known binding partner.

Experimental Protocols

Gene Synthesis and Vector Construction

- Codon Optimization: The human CPAP cDNA sequence should be optimized for expression in the chosen host system (e.g., Spodoptera frugiperda for insect cells or Homo sapiens for

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mammalian cells) to enhance translation efficiency. This can be achieved using commercially available gene synthesis services with codon optimization algorithms.

- Affinity Tagging: To facilitate purification, an N-terminal or C-terminal affinity tag, such as a hexahistidine (6xHis) tag, should be incorporated into the gene construct. A TEV (Tobacco Etch Virus) protease cleavage site can be included between the tag and the CPAP sequence to allow for tag removal after purification.

- Cloning into Expression Vector:

  - Insect Cells: The codon-optimized, tagged CPAP gene should be cloned into a baculovirus transfer vector, such as pFastBac, for the generation of recombinant bacmids in E. coli (DH10Bac).

  - Mammalian Cells: The gene should be cloned into a mammalian expression vector, such as pcDNA3.1, under the control of a strong constitutive promoter like CMV (cytomegalovirus).

Expression in Insect Cells (Baculovirus Expression Vector System)

This protocol is adapted for suspension culture of Spodoptera frugiperda (Sf9) or Trichoplusia ni (High Five) cells.

- Baculovirus Generation:

  - Transform the recombinant pFastBac-CPAP plasmid into DH10Bac E. coli cells and select for positive clones on blue/white screening plates.

  - Isolate the recombinant bacmid DNA from white colonies.

  - Transfect Sf9 cells with the purified bacmid DNA using a suitable transfection reagent to generate the P1 viral stock.

  - Amplify the P1 viral stock to generate a high-titer P2 stock.

- Protein Expression:

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- Grow Sf9 or High Five cells in a suitable insect cell culture medium to a density of 2.0 x 10^6 cells/mL.
- Infect the cell culture with the P2 baculovirus stock at a multiplicity of infection (MOI) of 5-10.
- Incubate the infected culture at 27°C with shaking for 48-72 hours.
- Monitor protein expression by taking small aliquots of the culture at different time points post-infection and analyzing them by SDS-PAGE and Western blotting with an anti-His tag antibody.

- Cell Harvest:
  - Harvest the cells by centrifugation at 1,000 x g for 15 minutes at 4°C.
  - Wash the cell pellet once with ice-cold phosphate-buffered saline (PBS).
  - The cell pellet can be stored at -80°C until further use.

Expression in Mammalian Cells (Transient Transfection)

This protocol is for transient transfection of HEK293 cells grown in suspension culture.

- Cell Culture:
  - Culture Expi293F™ cells in Expi293™ Expression Medium at 37°C in a humidified atmosphere with 8% CO2 on an orbital shaker.
  - Maintain the cell density between 0.5 x 10^6 and 4 x 10^6 viable cells/mL.

- Transient Transfection:
  - On the day of transfection, dilute the cells to a final density of 3 x 10^6 viable cells/mL.
  - Prepare the DNA-transfection reagent complexes according to the manufacturer's protocol (e.g., using ExpiFectamine™ 293 Reagent).
  - Add the transfection complexes to the cell suspension.

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- Incubate the transfected cells at 37°C with 8% CO2 on an orbital shaker.

- Protein Expression and Harvest:
  - Approximately 18-24 hours post-transfection, add transfection enhancers as recommended by the manufacturer.
  - Harvest the cells 48-72 hours post-transfection by centrifugation at 1,000 x g for 15 minutes at 4°C.
  - Wash the cell pellet with ice-cold PBS and store at -80°C.

Multi-Step Protein Purification

This protocol describes a three-step purification strategy for His-tagged full-length CPAP. All steps should be performed at 4°C.

4.1. Cell Lysis and Clarification

- Resuspend the frozen cell pellet in 5 volumes of lysis buffer (50 mM Tris-HCl pH 8.0, 500 mM NaCl, 10 mM imidazole, 1% (v/v) Triton X-100, 10% (v/v) glycerol, supplemented with protease inhibitors).
- Lyse the cells by sonication on ice.
- Clarify the lysate by centrifugation at 30,000 x g for 30 minutes at 4°C.
- Collect the supernatant containing the soluble protein fraction.

4.2. Affinity Chromatography (IMAC)

- Equilibrate a Ni-NTA affinity column with binding buffer (50 mM Tris-HCl pH 8.0, 500 mM NaCl, 10 mM imidazole, 10% glycerol).
- Load the clarified lysate onto the column.
- Wash the column with 10-20 column volumes of wash buffer (50 mM Tris-HCl pH 8.0, 500 mM NaCl, 20-40 mM imidazole, 10% glycerol) to remove non-specifically bound proteins.

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- Elute the His-tagged CPAP with elution buffer (50 mM Tris-HCl pH 8.0, 500 mM NaCl, 250-500 mM imidazole, 10% glycerol).
- Collect fractions and analyze by SDS-PAGE. Pool the fractions containing the protein of interest.

4.3. Ion-Exchange Chromatography (IEX)

The choice of anion or cation exchange chromatography will depend on the isoelectric point (pI) of the full-length CPAP. The theoretical pI of human CPAP is approximately 6.0. Therefore, at a pH above 6.0, the protein will be negatively charged and will bind to an anion exchanger.

- Buffer Exchange: Exchange the buffer of the pooled fractions from the affinity step into a low-salt IEX binding buffer (e.g., 20 mM Tris-HCl pH 8.0, 50 mM NaCl, 1 mM DTT) using dialysis or a desalting column.
- IEX Chromatography:
  - Equilibrate an anion-exchange column (e.g., HiTrap Q HP) with the IEX binding buffer.
  - Load the protein sample onto the column.
  - Wash the column with the binding buffer.
  - Elute the protein with a linear gradient of increasing salt concentration (e.g., 50 mM to 1 M NaCl in the binding buffer).
  - Collect fractions and analyze by SDS-PAGE. Pool the fractions containing pure CPAP.

4.4. Size-Exclusion Chromatography (SEC)

This final polishing step separates proteins based on their size and can remove any remaining aggregates or smaller contaminants.

- Column Selection and Equilibration:
  - Choose a size-exclusion column with a fractionation range suitable for large proteins (e.g., Superose 6 or a similar resin).

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- Equilibrate the column extensively with the final storage buffer (e.g., 20 mM HEPES pH 7.5, 150 mM NaCl, 1 mM DTT, 5% glycerol).

- Sample Concentration and Loading:
  - Concentrate the pooled fractions from the IEX step using an appropriate centrifugal filter unit.
  - Load the concentrated sample onto the equilibrated SEC column.
- Chromatography and Fraction Collection:
  - Run the chromatography at a constant flow rate.
  - Collect fractions and analyze by SDS-PAGE for purity.
  - Pool the fractions containing the monomeric, pure full-length CPAP.
- Protein Quantification and Storage:
  - Determine the final protein concentration using a Bradford assay or by measuring the absorbance at 280 nm with the calculated extinction coefficient.
  - Aliquot the purified protein, flash-freeze in liquid nitrogen, and store at -80°C.

Conclusion

The successful recombinant expression and purification of full-length CPAP protein is a challenging but achievable endeavor. The use of eukaryotic expression systems, such as insect or mammalian cells, is highly recommended to ensure proper protein folding and post-translational modifications. A multi-step purification strategy, typically involving affinity, ion-exchange, and size-exclusion chromatography, is necessary to obtain a highly pure and active protein. The protocols and guidelines provided in these application notes offer a robust framework for researchers to produce high-quality full-length CPAP for a wide range of downstream applications, including structural studies, functional assays, and drug screening.

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